

# An In-depth Technical Guide to (Trimethylsilyl)methyl 2-methylprop-2-enoate

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## Compound of Interest

Compound Name: *Methacryloxytrimethylsilane*

Cat. No.: B099026

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This technical guide provides a comprehensive overview of the basic characteristics, synthesis, and analytical data for (Trimethylsilyl)methyl 2-methylprop-2-enoate, a key monomer in specialty polymer synthesis. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information for their work.

## Core Chemical and Physical Properties

(Trimethylsilyl)methyl 2-methylprop-2-enoate, also known as (trimethylsilyl)methyl methacrylate, is a colorless liquid. It is a methacrylate monomer containing a silicon element, which imparts unique properties to the resulting polymers.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(Trimethylsilyl)methyl 2-methylprop-2-enoate
CAS Number	13688-56-7 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> Si <a href="#">[1]</a>
Molecular Weight	158.27 g/mol <a href="#">[1]</a>
SMILES	CC(=C)C(=O)OCC--INVALID-LINK--(C)C
InChI Key	PGQNYIRJCLTTOJ-UHFFFAOYSA-N <a href="#">[1]</a>

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid <sup>[1]</sup>	EPA Chemical Data Reporting (CDR)
Boiling Point	51-51.5 °C at 20 mmHg <sup>[2]</sup>	Sigma-Aldrich
Density	0.89 g/mL at 25 °C <sup>[2]</sup>	Sigma-Aldrich
Refractive Index	n <sub>20/D</sub> 1.415 <sup>[2]</sup>	Sigma-Aldrich

## Synthesis and Purification

The synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate can be achieved through the esterification of methacrylic acid or its salt with a silyl-containing alcohol or halide. A common and effective method is the reaction of an alkali metal methacrylate with (chloromethyl)trimethylsilane.

## Experimental Protocol: Synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate

Materials:

- Sodium methacrylate
- (Chloromethyl)trimethylsilane
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

- Inhibitor (e.g., hydroquinone monomethyl ether, MEHQ)

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under a nitrogen atmosphere is charged with sodium methacrylate and anhydrous DMF.
- Addition of Reagent: (Chloromethyl)trimethylsilane is added dropwise to the stirred suspension at room temperature.
- Reaction: The reaction mixture is then heated to 60-70 °C and stirred for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, the mixture is cooled to room temperature and poured into ice-cold water. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. An inhibitor is added to the crude product to prevent polymerization.
- Purification: The crude product is purified by vacuum distillation to yield pure (trimethylsilyl)methyl 2-methylprop-2-enoate.

## Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and purity of the synthesized compound.

Table 3: Predicted  $^1\text{H}$  NMR Spectral Data ( $\text{CDCl}_3$ , 400 MHz)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~5.9-6.1	s	1H	=CH <sub>2</sub> (trans to C=O)
~5.4-5.6	s	1H	=CH <sub>2</sub> (cis to C=O)
~3.8-4.0	s	2H	-O-CH <sub>2</sub> -Si-
~1.9	s	3H	-C(CH <sub>3</sub> )=
~0.1	s	9H	-Si(CH <sub>3</sub> ) <sub>3</sub>

Table 4: Predicted <sup>13</sup>C NMR Spectral Data (CDCl<sub>3</sub>, 100 MHz)

Chemical Shift (ppm)	Assignment
~167	C=O (ester)
~136	=C(CH <sub>3</sub> )-
~125	=CH <sub>2</sub>
~60	-O-CH <sub>2</sub> -Si-
~25	-C(CH <sub>3</sub> )=
~-1.5	-Si(CH <sub>3</sub> ) <sub>3</sub>

#### Infrared (IR) Spectroscopy:

The IR spectrum of (trimethylsilyl)methyl 2-methylprop-2-enoate will show characteristic absorption bands for the functional groups present. Key expected peaks include:

- ~1720 cm<sup>-1</sup>: C=O stretching of the α,β-unsaturated ester.
- ~1635 cm<sup>-1</sup>: C=C stretching of the methacrylate group.
- ~1250 cm<sup>-1</sup> and ~840 cm<sup>-1</sup>: Characteristic Si-C stretching and rocking vibrations of the trimethylsilyl group.

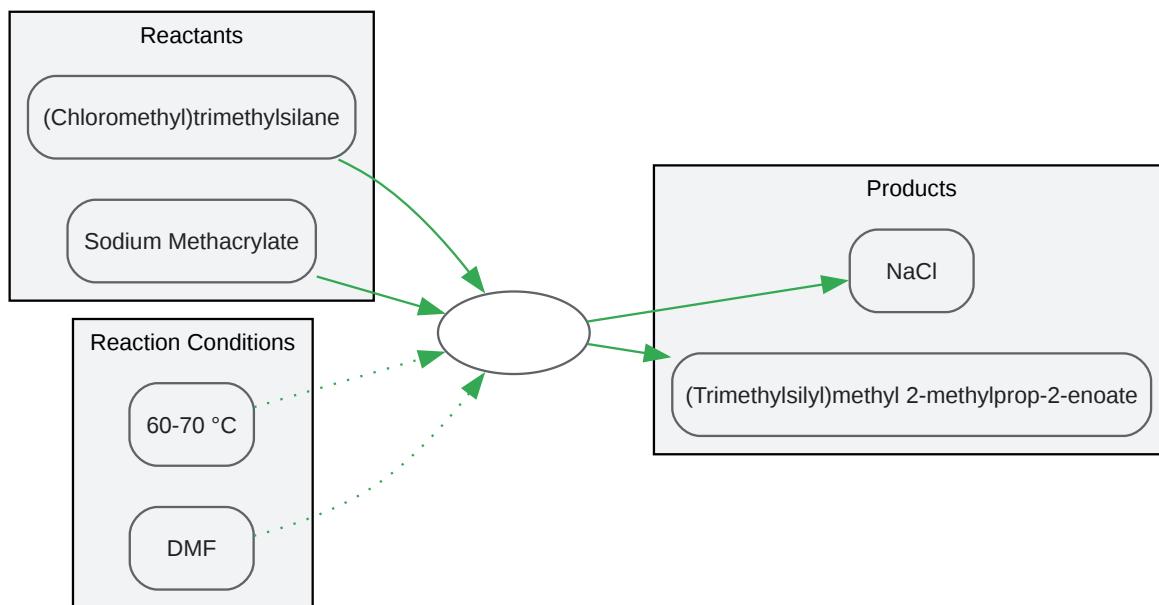
- ~2960-2850 cm<sup>-1</sup>: C-H stretching of the methyl and methylene groups.

Mass Spectrometry (MS):

Mass spectrometry can be used to confirm the molecular weight of the compound. The electron ionization (EI) mass spectrum is expected to show the molecular ion peak ( $M^+$ ) at  $m/z$  158, along with characteristic fragmentation patterns.

## Mandatory Visualizations

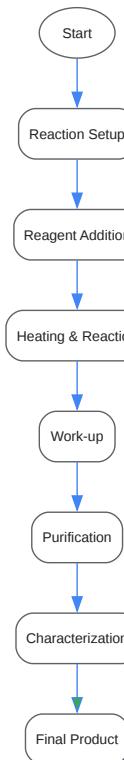
### Diagram 1: Synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate



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Caption: Reaction scheme for the synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate.

### Diagram 2: Experimental Workflow



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Caption: General experimental workflow for synthesis and purification.

## Safety and Handling

(Trimethylsilyl)methyl 2-methylprop-2-enoate is a flammable liquid and may cause skin, eye, and respiratory irritation. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. 2-Propenoic acid, 2-methyl-, trimethylsilyl ester | C7H14O2Si | CID 2733839 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. (三甲基硅) 甲基丙烯酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
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